

Cyflumetofen hydrolysis products identification methods

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Compound Focus: Cyflumetofen

CAS No.: 400882-07-7

Cat. No.: S641626

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Analytical Methods for Cyflumetofen and Metabolites

The core approach for identifying and quantifying **cyflumetofen** and its main metabolites involves UPLC-MS/MS coupled with efficient sample cleanup techniques. The following table summarizes the key metabolites and their analytical characteristics.

Compound Name	CAS No.	Chemical Formula	Role in Metabolism	Ionization Mode (ESI)	Key Matrix Effects (%)
Cyflumetofen (Parent)	400882-07-7	C ₂₄ H ₂₄ F ₃ NO ₄	Acaricide active ingredient	Positive (ESI+)	-14.2 to +12.3 [1]
AB-1	2429962-86-5	C ₂₀ H ₁₈ F ₃ NO	Main toxic metabolite in mites [2]	Information Missing	Information Missing
B-1 (TFTA)	433-97-6	C ₈ H ₅ F ₃ O ₂	Primary metabolite in plants & hydrolysis [2]	Negative (ESI-)	-15.1 to +11.7 [1]
B-3	360-64-5	C ₈ H ₆ F ₃ NO	Metabolite present in soil [2]	Positive (ESI+)	-13.6 to +13.9 [1]

Detailed Experimental Protocols

Here are detailed methodologies for sample preparation and instrumental analysis based on the search results.

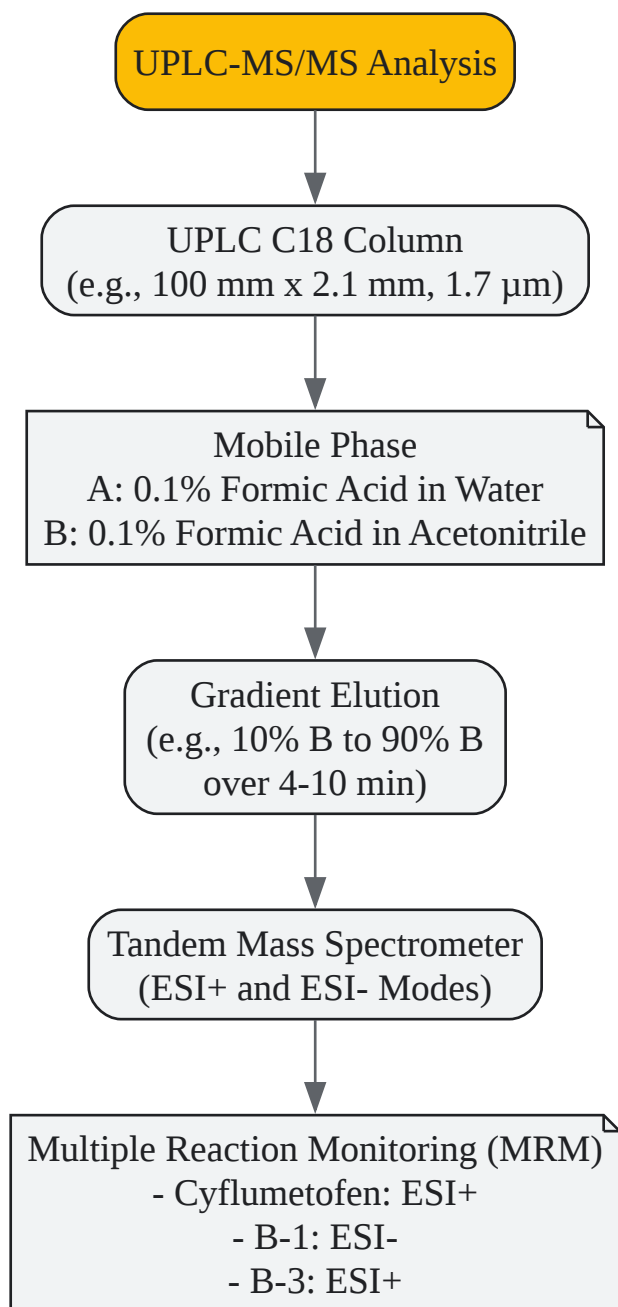
Sample Preparation and Cleanup

Two effective cleanup methods are documented, both following an initial extraction with acetonitrile [1] [2].

- **Method 1: Dispersive SPE with Multi-Walled Carbon Nanotubes (MWCNTs)** This method is validated for plant and animal origin samples (tomato, apple, green tea, fish, etc.) [1].
 - **Procedure:** After acetonitrile extraction, the extract is cleaned up using **MWCNTs** as a dispersive solid-phase extraction (dSPE) sorbent. The MWCNTs effectively remove co-extractives from complex matrices like green tea [1] [2].
 - **Performance:** This method achieved average recoveries of **79.3-117.6%** for **cyflumetofen**, B-1, and B-3 across all validated matrices, with relative standard deviations (RSD) below **7.6%** [1].
- **Method 2: Combined Nano-Adsorbents with Low-Temperature Cleanup** This method was developed specifically for challenging tea matrices and includes the metabolite AB-1 [2].
 - **Procedure:** The acetonitrile extract undergoes a **low-temperature cleanup** step, which helps precipitate lipids and other interfering substances. The cleanup then uses a mixture of new adsorbents, including **MWCNTs and nano-ZrO₂**, for purification [2].
 - **Performance:** This method demonstrated recoveries of **76.2-106.3%** for all four analytes (**cyflumetofen**, AB-1, B-1, B-3) in fresh tea leaves, tea, and tea infusion, with RSDs \leq **11.8%** [2].

UPLC-MS/MS Instrumental Analysis

The following workflow generalizes the UPLC-MS/MS conditions adapted from the research for the simultaneous determination of these compounds.



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• **Chromatography Conditions:**

- **Column:** C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.7 μm) [1] [2].
- **Mobile Phase:** A) **0.1% Formic acid in water**, B) **0.1% Formic acid in acetonitrile** [2].
- **Gradient:** A linear gradient is used, for example, from 10% B to 90% B over 4-10 minutes [1] [2].
- **Flow Rate:** 0.3 mL/min [2].
- **Column Temperature:** 40 °C [2].

- **Injection Volume:** 2 μ L [2].
- **Mass Spectrometry Conditions:**
 - **Ion Source:** Electrospray Ionization (ESI), operating in both **positive and negative modes** within a single run [1].
 - **Data Acquisition:** Multiple Reaction Monitoring (MRM). The specific MS/MS transitions for each compound must be optimized on the instrument. The total run time can be less than **4.0 minutes** [1].

Application Notes for Researchers

- **Matrix Effects are Significant:** The study on plant and animal samples found noticeable matrix effects, ranging from -15.1% to +13.9%. It is therefore crucial to use **matrix-matched calibration standards** for accurate quantification rather than relying on pure solvent standards [1].
- **Method Sensitivity:** The limits of quantification (LOQs) achieved by these methods are very low, ranging from **0.7 to 9.8 μ g/kg**, which is sufficient to monitor residues below the established maximum residue limits (MRLs) in foods [1].
- **Analyte Stability:** Certified reference materials for **cyflumetofen** should be stored at **-10 to -25°C** to maintain stability, as they have a limited shelf life [3].

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